

Application Note: Enantioselective Separation of Apalutamide by Supercritical Fluid Chromatography

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Compound of Interest

Compound Name: ARN 077 (enantiomer)

Cat. No.: B8198269

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Abstract

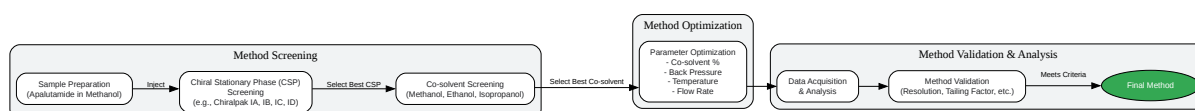
This application note details a rapid and efficient method for the enantioselective separation of the non-steroidal antiandrogen drug, apalutamide, using Supercritical Fluid Chromatography (SFC). The developed protocol offers a significant advantage over traditional High-Performance Liquid Chromatography (HPLC) methods in terms of speed and reduced solvent consumption. [1][2][3] This method is crucial for the pharmaceutical industry in the development and quality control of enantiomerically pure apalutamide, as enantiomers of a chiral drug can exhibit different pharmacological and toxicological profiles.[4][5]

Introduction

Apalutamide is a potent androgen receptor inhibitor used in the treatment of prostate cancer.[6] [7][8] The molecule possesses a chiral center, and therefore, exists as a pair of enantiomers. Regulatory agencies often require the assessment of individual enantiomers for their pharmacological activity and safety profiles. Supercritical fluid chromatography (SFC) has emerged as a powerful technique for chiral separations, offering faster analysis times and being a more environmentally friendly alternative to normal and reversed-phase HPLC.[1][2][4] [9] This is primarily due to the use of supercritical CO₂ as the main mobile phase component, which has low viscosity and high diffusivity.[9][10] This application note presents a detailed protocol for the baseline separation of apalutamide enantiomers using a polysaccharide-based chiral stationary phase.

Experimental Workflow

The development of the SFC method for apalutamide enantiomer separation follows a systematic approach, as illustrated in the workflow diagram below. This process involves initial screening of chiral stationary phases and mobile phase modifiers, followed by optimization of chromatographic parameters to achieve the desired resolution.



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Caption: Experimental workflow for the development of an SFC method for apalutamide enantiomer separation.

Key Parameters in SFC Chiral Separation

The successful separation of enantiomers by SFC is dependent on several critical parameters that influence the chiral recognition mechanism and chromatographic performance. The logical relationship between these parameters is depicted in the diagram below.

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References

- 1. chromatographytoday.com [chromatographytoday.com]

- 2. Supercritical fluid chromatography for the enantioseparation of pharmaceuticals - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. sphinxsai.com [sphinxsai.com]
- 5. fagg.be [fagg.be]
- 6. jddtonline.info [jddtonline.info]
- 7. researchgate.net [researchgate.net]
- 8. Degradation pathways and impurity profiling of the anticancer drug apalutamide by HPLC and LC-MS/MS and separation of impurities using Design of Experiments - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. chromatographyonline.com [chromatographyonline.com]
- 10. Preparative Scale Resolution of Enantiomers Enables Accelerated Drug Discovery and Development [mdpi.com]
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